

Application Notes and Protocols: Standard Coupling Procedure for CNVK Phosphoramidite

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Cyanovinylcarbazole (CNVK) phosphoramidite is a modified nucleoside phosphoramidite used in oligonucleotide synthesis. Its incorporation into DNA or RNA strands allows for ultrafast and reversible photo-cross-linking to pyrimidine bases upon irradiation with UV light. This unique property makes CNVK a valuable tool for various applications, including the study of nucleic acid interactions, photochemical regulation of gene expression, and the development of nucleic acid-based therapeutics.[1][2][3][4][5] This document provides detailed application notes and protocols for the standard coupling procedure of CNVK phosphoramidite.

Key Features of CNVK Phosphoramidite

- Ultrafast Photo-cross-linking: CNVK enables rapid cross-linking to thymine or cytosine bases in seconds upon irradiation at 365 nm.[1][4]
- Reversible Cross-linking: The cross-link can be reversed by irradiation at 312 nm, typically within 3 minutes, without causing significant damage to the DNA.[3][4]
- High Specificity: Cross-linking occurs specifically with pyrimidine bases (thymine and cytosine), while purine bases remain unreactive.[3][6]



 Compatibility: CNVK phosphoramidite can be incorporated into DNA and RNA strands using standard automated oligonucleotide synthesis protocols.[1][2]

Experimental Protocols Phosphoramidite Preparation

Proper handling and preparation of the CNVK phosphoramidite are crucial for successful coupling.

- Storage: Store CNVK phosphoramidite at -10 to -30°C in a dry, dark environment under an inert atmosphere (e.g., Argon).[4][6] It is a light-sensitive material.[4][6]
- Dissolution: Dissolve the CNVK phosphoramidite in anhydrous acetonitrile to the desired concentration, typically between 0.05 M and 0.1 M.[7] For optimal performance, use a concentration of 0.1 M.[7] Ensure the solvent has a low water content (<30 ppm).[7]

Automated Oligonucleotide Synthesis

The following protocol outlines the key steps for incorporating CNVK phosphoramidite using a standard automated DNA/RNA synthesizer. The process follows the four main steps of phosphoramidite chemistry: deblocking, coupling, capping, and oxidation.[8][9]

Recommended Reagents and Conditions:



Step	Reagent/Parameter	Recommendation	Notes
Coupling Time	-	Regular coupling times are suggested. [1][2][3][4]	For modified phosphoramidites, a longer coupling time (e.g., 5-15 minutes) may be beneficial to ensure high coupling efficiency.[7]
Activator	Tetrazole or its derivatives	Standard activators used in oligonucleotide synthesis are suitable. [10][11]	The choice of activator can influence coupling efficiency.[8]
Monomers	UltraMILD Phosphoramidites	The use of UltraMILD dA, dC, dG, and dT monomers is preferred.[1][2][3][4]	This minimizes potential side reactions and simplifies the deprotection step.
Capping	UltraMild Cap Mix A	Use UltraMild Cap Mix A to prevent the exchange of the iPr- Pac group on UltraMILD dG.[1][2][3] [4]	

Deprotection and Cleavage

The deprotection strategy depends on whether standard or UltraMILD phosphoramidites were used during synthesis.



Monomer Type	Deprotection Reagent	Conditions
UltraMILD Reagents	0.05M Potassium Carbonate in Methanol	4 hours at Room Temperature
30% Ammonium Hydroxide	2 hours at Room Temperature	
Standard Reagents	Ammonium Hydroxide	24-36 hours at Room Temperature

Table 1: Deprotection Conditions for Oligonucleotides Containing CNVK.[1][2][3][4]

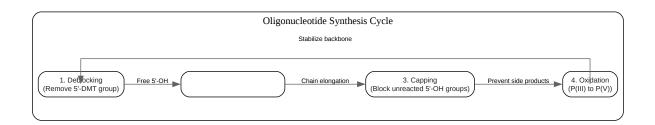
Data Presentation

Quantitative Data on Photo-cross-linking:

Target Base	Irradiation Wavelength	Time for Complete Cross-linking	Reversal Wavelength	Time for Complete Reversal
Thymine	366 nm	1 second	312 nm	3 minutes
Cytosine	366 nm	25 seconds	312 nm	3 minutes

Table 2: Photo-cross-linking and Reversal Parameters for CNVK.[3][4]

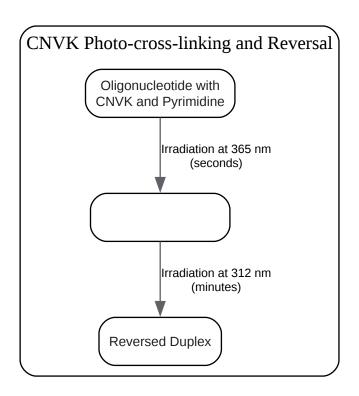
Mandatory Visualizations





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Caption: Workflow of the automated oligonucleotide synthesis cycle for incorporating CNVK phosphoramidite.



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Caption: The reversible photo-cross-linking mechanism of CNVK with a pyrimidine base.

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